

Application Notes and Protocols for Dye Removal Studies Using Acid Red 183

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Compound of Interest

Compound Name: C.I. Acid Red 183

Cat. No.: B1219784

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Introduction

Acid Red 183 is a synthetic azo dye widely used in the textile, leather, and paper industries.[1] [2] The release of effluents containing this dye into aquatic ecosystems poses significant environmental challenges due to its color, persistence, and potential toxicity. Adsorption is a widely favored method for dye removal due to its high efficiency, operational simplicity, and cost-effectiveness.[3][4] This document provides a detailed experimental setup and protocols for investigating the removal of Acid Red 183 from aqueous solutions using various adsorbent materials. The methodologies cover batch adsorption studies, kinetic analysis, and isotherm modeling, providing a comprehensive framework for researchers and scientists.

Materials and Apparatus

- Adsorbate: Acid Red 183 (C.I. 18800, CAS No. 6408-31-7)[2]
- Adsorbent: Various materials can be used, such as activated carbon, clays (kaolinite, bentonite), or bioadsorbents (kenaf fibers, fruit peels).
- Chemicals: Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment.
- Apparatus:
 - UV-Visible Spectrophotometer
 - Digital pH meter

- Orbital shaker
- Analytical balance
- Glassware (beakers, conical flasks, volumetric flasks)
- Syringe filters (0.45 μm)
- Centrifuge (optional)

Experimental Protocols

Preparation of Acid Red 183 Stock Solution

A stock solution is prepared by dissolving a precisely weighed amount of Acid Red 183 powder in deionized water. For example, a 1000 mg/L stock solution can be prepared by dissolving 1.0 g of the dye in 1 liter of deionized water. Working solutions of desired concentrations are then prepared by diluting the stock solution.

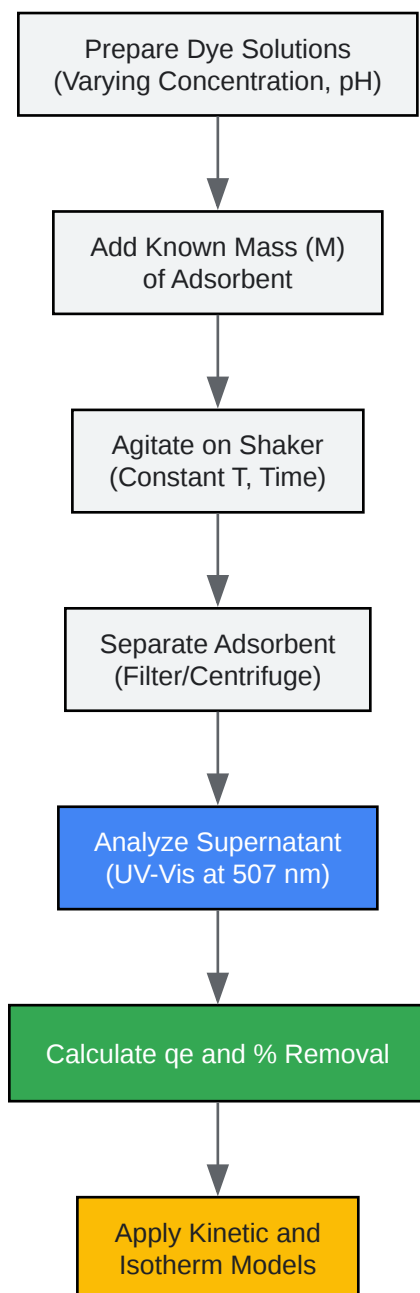
Analytical Procedure: Dye Concentration Measurement

The concentration of Acid Red 183 in the solutions is determined by measuring its absorbance at the maximum wavelength (λ_{max}), which is approximately 507 nm, using a UV-Visible spectrophotometer. A calibration curve is first established by plotting absorbance versus known concentrations of the dye.

Batch Adsorption Experiments

Batch experiments are conducted to evaluate the effects of various parameters on dye removal efficiency. These experiments are typically performed by adding a known mass of adsorbent to a fixed volume of dye solution in a conical flask and agitating the mixture in an orbital shaker.

Workflow for Batch Adsorption Studies



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Caption: General workflow for conducting batch adsorption experiments.

a) Effect of pH

- Prepare a series of 50 mL dye solutions (e.g., 50 mg/L) in separate conical flasks.
- Adjust the initial pH of each solution to a range of values (e.g., 2, 4, 6, 8, 10) using 0.1 N HCl or 0.1 N NaOH.
- Add a fixed amount of adsorbent (e.g., 0.1 g) to each flask.
- Agitate the flasks on an orbital shaker at a constant speed (e.g., 150 rpm) and temperature for a predetermined contact time sufficient to reach equilibrium (e.g., 70 minutes).
- After agitation, separate the adsorbent from the solution.
- Analyze the final dye concentration (C_e) in the supernatant.
- The optimal pH is the one at which the highest dye removal is observed. For acid dyes, this is typically in the acidic range of pH 3 to 4.5.

b) Effect of Adsorbent Dosage

- Prepare identical dye solutions (e.g., 50 mL of 50 mg/L) at the optimal pH determined previously.
- Add varying amounts of the adsorbent (e.g., 0.02 g to 0.2 g) to each flask.
- Agitate the flasks under the same conditions as the pH study.
- Analyze the final dye concentration (C_e) to determine the minimum adsorbent dosage required for maximum removal.

c) Effect of Initial Dye Concentration and Contact Time (Kinetic Studies)

- Prepare dye solutions of different initial concentrations (e.g., 25, 50, 75, 100 mg/L).
- For each concentration, place a fixed volume (e.g., 100 mL) into a larger flask with the optimal adsorbent dosage and pH.
- Agitate the mixture and withdraw aliquots at different time intervals (e.g., 5, 10, 20, 30, 60, 90, 120 min).

- Separate the adsorbent and analyze the dye concentration (C_t) at each time point.
- This data is used to evaluate the adsorption kinetics.

d) Effect of Temperature (Thermodynamic Studies)

- Conduct batch adsorption experiments as described above at different temperatures (e.g., 30, 40, 50, 60 °C) using a temperature-controlled shaker.
- Use a constant initial dye concentration, adsorbent dose, and optimal pH.
- Allow the systems to reach equilibrium.
- Analyze the final dye concentration (C_e). The results are used to determine thermodynamic parameters like Gibbs free energy (ΔG°), enthalpy (ΔH°), and entropy (ΔS°).

Data Analysis

The performance of the adsorption process is evaluated using the following calculations:

- Percentage Removal (%): $\% \text{ Removal} = [(C_0 - C_e) / C_0] * 100$
- Adsorption Capacity at Equilibrium (q_e , mg/g): $q_e = (C_0 - C_e) * V / M$

Where:

- C_0 is the initial dye concentration (mg/L).
- C_e is the equilibrium dye concentration (mg/L).
- V is the volume of the solution (L).
- M is the mass of the adsorbent (g).

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